

Reproducibility of experiments using (S)-2-(4-bromophenyl)-1,4-oxazepane hydrochloride

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Compound of Interest

Compound Name: (S)-2-(4-bromophenyl)-1,4-oxazepane hydrochloride

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As a Senior Application Scientist, I have witnessed the drug discovery landscape actively shift away from planar, "flatland" heteroaromatics toward

-rich, saturated heterocycles. This transition is driven by the need to improve solubility, mitigate metabolic liabilities, and secure novel intellectual property (IP) space^[1].

Among these emerging scaffolds, **(S)-2-(4-bromophenyl)-1,4-oxazepane hydrochloride** (CAS: 1778665-30-7 / related derivatives) stands out as a highly versatile, chiral building block. It combines a seven-membered, oxygen-and-nitrogen-containing ring with a strategically positioned aryl bromide handle, offering unique exit vectors for structure-activity relationship (SAR) exploration.

This guide provides an in-depth, objective comparison of the 1,4-oxazepane scaffold against traditional alternatives, alongside self-validating experimental protocols to ensure absolute reproducibility in your synthetic workflows.

Structural Rationale: Why Choose 1,4-Oxazepane?

When designing a library, medicinal chemists frequently default to six-membered rings like morpholine or piperidine. While reliable, these scaffolds are heavily patented and often suffer from predictable metabolic clearance pathways or rigid, flat 3D projections[2].

The 1,4-oxazepane ring offers a compelling alternative. The seven-membered ring possesses greater conformational flexibility, allowing it to adopt multiple low-energy states (e.g., twist-chair conformations). This flexibility enables the scaffold to project substituents into novel spatial vectors that six-membered rings simply cannot reach, often resulting in superior target engagement[2]. Furthermore, the introduction of the ether oxygen modulates the basicity (pKa) of the amine compared to piperidine, which can significantly improve the pharmacokinetic (PK) profile and reduce hERG liability[3].

Table 1: Physicochemical & Structural Comparison of Saturated Heterocycles

Property	Morpholine	Piperidine	1,4-Oxazepane	Impact on Drug Design
Ring Size	6-membered	6-membered	7-membered	7-membered rings break planar geometry, increasing 3D diversity.
3D Projection	Rigid chair	Rigid chair	Flexible (twist-chair)	Oxazepane accesses novel exit vectors for receptor binding.
Amine pKa	~8.3 - 8.5	~10.0 - 11.0	~8.4 - 8.7	Lower pKa than piperidine reduces unspecific binding and hERG toxicity.
Metabolic Stability	Moderate	Low to Moderate	Variable / High	Ring expansion can shift sites of CYP450-mediated oxidation[3].
IP Space	Highly crowded	Highly crowded	Emerging / Open	Provides a strategic advantage for novel patent filings.

The Criticality of Chirality: (S)-Enantiomer vs. Racemate

A common pitfall in early-stage library synthesis is the use of racemic building blocks to save costs. However, when using 2-(4-bromophenyl)-1,4-oxazepane, the stereocenter at the C2

position dictates the spatial orientation of the entire aryl group.

Using the pure (S)-enantiomer is non-negotiable for reproducible biological data. If a racemate is used, subsequent functionalization yields a mixture of diastereomers upon binding to a chiral biological target. This creates a "muddy" SAR profile where the active enantiomer's potency is masked or antagonized by the inactive one.

Table 2: Reproducibility Metrics in Target Binding

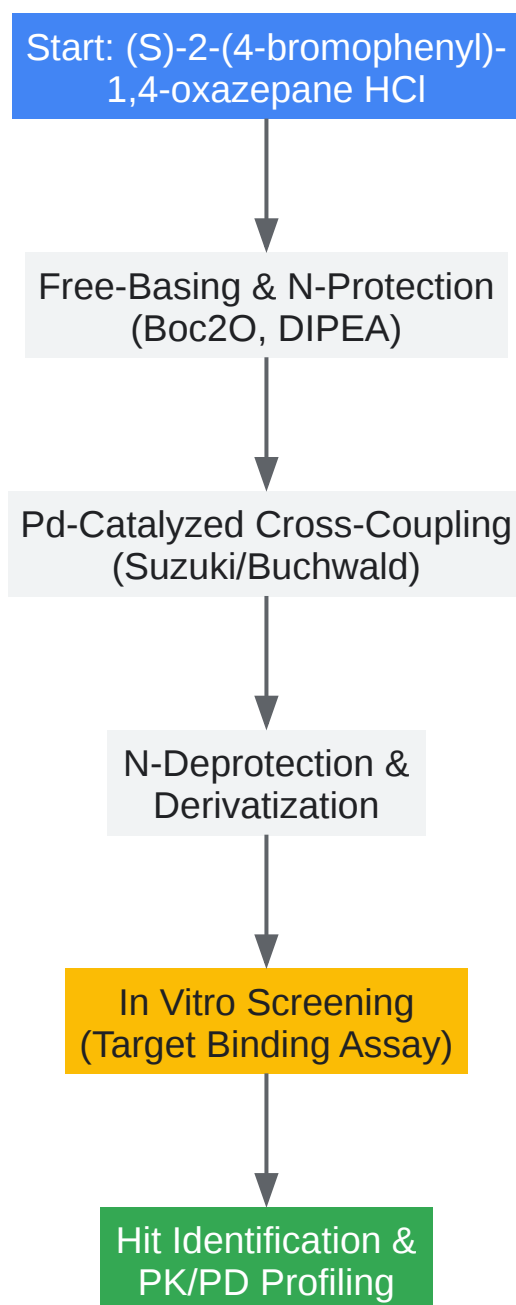
Assays

Metric	Racemic Scaffold	Pure (S)-Enantiomer	Causality / Scientific Rationale
Assay Variance (CV%)	> 25%	< 5%	Racemates cause batch-to-batch variability depending on micro-fluctuations in enantiomeric ratios during isolation.
IC50 Resolution	Non-linear / Biphasic	Sharp, sigmoidal	Pure enantiomers exhibit 1:1 stoichiometry with the target pocket, yielding clear dose-response curves.
Crystallography	Unresolvable density	High-resolution	Co-crystallization requires uniform ligand conformation to resolve the electron density map accurately.

Validated Experimental Workflows

To harness the **(S)-2-(4-bromophenyl)-1,4-oxazepane hydrochloride** salt effectively, the synthetic protocol must be treated as a self-validating system. The hydrochloride salt is

intentionally chosen by suppliers because it prevents oxidative degradation of the secondary amine during long-term storage. However, this salt must be neutralized, and the amine protected, before manipulating the aryl bromide handle.



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Workflow for utilizing the 1,4-oxazepane scaffold in drug discovery.

Protocol A: Free-Basing and N-Boc Protection

Causality: The secondary amine must be protected prior to cross-coupling to prevent unwanted Pd-catalyzed intra/intermolecular amination (Buchwald-Hartwig side reactions) at the core itself.

- Preparation: Suspend (S)-2-(4-bromophenyl)-1,4-oxazepane HCl (1.0 eq) in anhydrous Dichloromethane (DCM) (0.2 M) under a nitrogen atmosphere.
- Neutralization: Add N,N-Diisopropylethylamine (DIPEA) (3.0 eq) dropwise at 0°C. Rationale: DIPEA is a non-nucleophilic base that effectively neutralizes the HCl salt without reacting with electrophiles.
- Protection: Add Di-tert-butyl dicarbonate () (1.2 eq) in a single portion. Stir the reaction mixture at room temperature for 4 hours.
- Validation Check: Monitor via TLC (Hexanes/EtOAc 7:3). The highly polar starting material (baseline) will convert to a fast-moving, UV-active spot.
- Workup: Wash the organic layer with 1M citric acid (to remove excess DIPEA), followed by brine. Dry over and concentrate.

Protocol B: Suzuki-Miyaura Cross-Coupling of the Aryl Bromide

Causality: The 4-bromophenyl group is an ideal electrophile for Suzuki coupling. We utilize because its large bite angle is highly efficient for bulky, ortho-substituted or sterically hindered aryl bromides, ensuring high turnover rates.

- Setup: In a microwave vial, combine the N-Boc protected oxazepane intermediate (1.0 eq), an aryl boronic acid (1.5 eq), and (0.05 eq).
- Solvent & Base: Add a degassed mixture of 1,4-Dioxane and 2M aqueous

(ratio 4:1). Rationale:

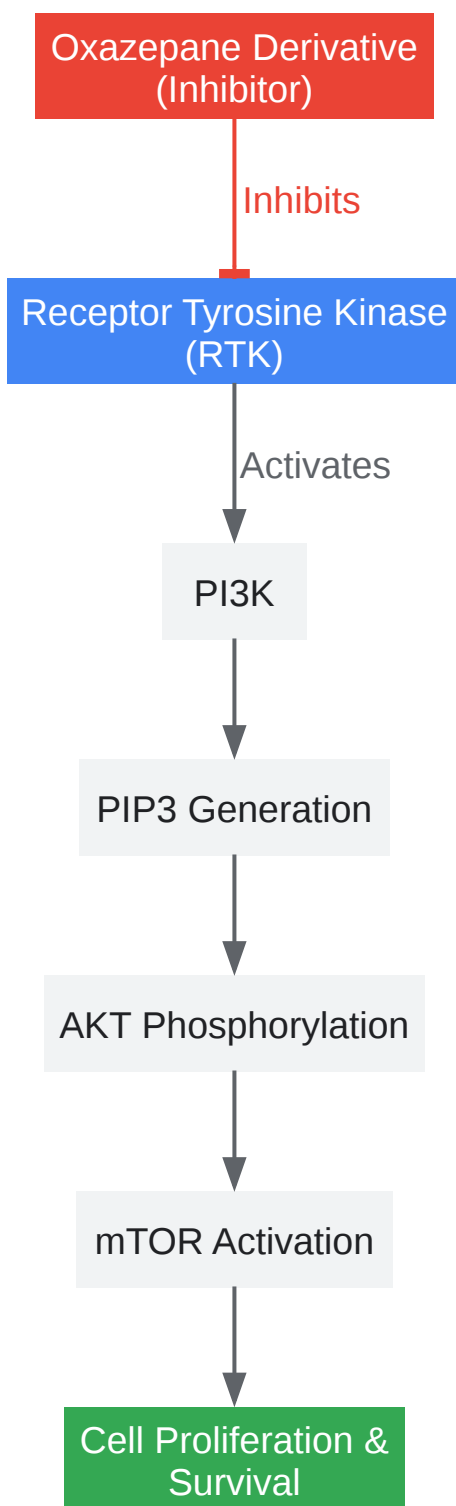
is a mild base that facilitates the transmetalation step of the Suzuki cycle without cleaving the Boc protecting group.

- Reaction: Seal the vial and heat at 90°C for 12 hours (or 110°C for 30 mins via microwave irradiation).
- Validation Check: Analyze via LC-MS. Look for the disappearance of the bromine isotopic pattern (M / M+2 peaks of equal height) and the emergence of the coupled product mass.
- Purification: Filter through a Celite pad to remove palladium black, concentrate, and purify via flash chromatography.

Downstream Application: Target Pathway Modulation

Derivatives of the 1,4-oxazepane scaffold have shown profound efficacy in modulating critical biological pathways. For instance, recent literature highlights the discovery of oxazepine-fused derivatives as potent anti-tumor agents that exert their activity by blocking the PI3K-AKT signaling pathway in colorectal cancer models[4].

By utilizing the pure (S)-enantiomer to build these derivatives, researchers ensure that the synthesized ligand fits precisely into the kinase domain of PI3K, effectively halting the downstream phosphorylation cascade that leads to unchecked cellular proliferation.



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Inhibition of the PI3K-AKT signaling pathway by 1,4-oxazepane derivatives.

Conclusion

The transition from standard morpholine or piperidine rings to the (S)-2-(4-bromophenyl)-1,4-oxazepane scaffold represents a strategic upgrade in medicinal chemistry. By leveraging its unique 3D exit vectors and improved physicochemical properties, and by strictly adhering to enantiopure starting materials, drug development professionals can synthesize highly reproducible, patentable, and potent therapeutic candidates.

References

- Bode, J. W., et al. "SnAP reagents for the one-step synthesis of medium-ring saturated N-heterocycles from aldehydes." *Nature Chemistry*, Mar 2014. Available at: [\[Link\]](#)
- Wang, Y., et al. "Discovery of tetracyclic 1,2,4-triazoline-fused dibenzo[b,f][1,4]oxazepine as a potent anti-colorectal cancer agent with good efficacy and low toxicity." *Bioorganic & Medicinal Chemistry*, Aug 2025. Available at: [\[Link\]](#)
- Stepan, A. F., et al. "Mitigating Heterocycle Metabolism in Drug Discovery." *Journal of Medicinal Chemistry*, Apr 2012. Available at: [\[Link\]](#)

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- 1. scispace.com [scispace.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Discovery of tetracyclic 1,2,4-triazoline-fused dibenzo[b,f][1,4]oxazepine as a potent anti-colorectal cancer agent with good efficacy and low toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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